

N-Acetylalanine Methylamide (NAAMA): A Technical Overview

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Compound of Interest

Compound Name: Naama

Cat. No.: B3051517

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Abstract

N-acetylalanine methylamide (**NAAMA**) is a derivative of the amino acid L-alanine. It is characterized by an acetyl group attached to the nitrogen of the alanine backbone and a methylamide group at the C-terminus. While **NAAMA** has been utilized as a model compound in biophysical and theoretical studies of peptide structures, comprehensive data on its biological activities and therapeutic potential remains limited in publicly available scientific literature. This technical guide synthesizes the current knowledge on **NAAMA**, covering its chemical properties, general synthesis, and reported, albeit qualitative, biological activities. Due to a lack of detailed experimental data in the literature, this document highlights the existing information and identifies areas where further research is required.

Chemical and Physical Properties

N-acetylalanine methylamide is a small, modified dipeptide analog. Its fundamental properties are summarized below.

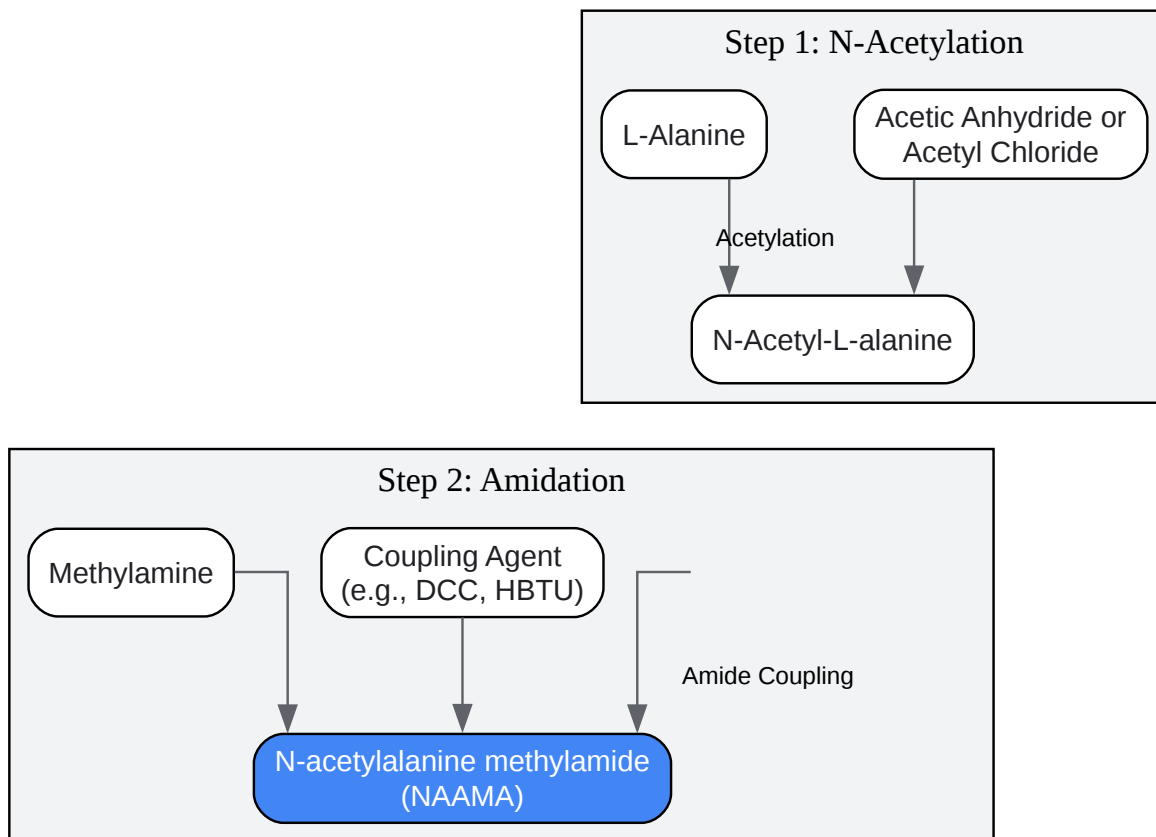
Property	Value	Source
IUPAC Name	(2S)-2-acetamido-N-methylpropanamide	PubChem
Molecular Formula	C ₆ H ₁₂ N ₂ O ₂	PubChem[1]
Molecular Weight	144.17 g/mol	PubChem[1]
CAS Number	19701-83-8	PubChem[1]
Canonical SMILES	CC(C(=O)NC)NC(=O)C	Smolecule[2]
Isomeric SMILES	C--INVALID-LINK--NC(=O)C	Smolecule[2]
Synonyms	AC-ALA-NHME, Acetyl-L-alanine methyl amide, N-Acetylalanyl-N-methylamide, N-Acetyl-ala-N-methylamide, AMAA, N-Acetylalanine N-methylamide, N-Acetyl-N'-methylalaninamide, N-Acetylalanyl-N'-methylamide, N-acetylalanine-N-methylamide	PubChem[1]

Synthesis

A specific, detailed experimental protocol for the synthesis of N-acetylalanine methylamide is not readily available in the reviewed literature. However, a general synthesis strategy can be inferred from standard peptide chemistry and descriptions of the synthesis of similar compounds. The synthesis is typically a two-step process involving the N-acetylation of L-alanine followed by the amidation of the resulting N-acetyl-L-alanine with methylamine.[2]

General Experimental Workflow

The following diagram outlines a plausible synthetic route for **NAAMA**.



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References

- 1. N-Acetylalanyl-N-methylamide | C₆H₁₂N₂O₂ | CID 5484387 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Buy N-Acetyl-L-alanine methylamide | 19701-83-8 [smolecule.com]
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